

Solubility Profile of 5-Amino-2-methoxybenzamide: A Technical Guide

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Compound of Interest

Compound Name: 5-Amino-2-methoxybenzamide

CAS No.: 22961-58-6

Cat. No.: B1288687

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility characteristics of **5-Amino-2-methoxybenzamide** (CAS No: 22961-58-6), a key chemical intermediate in various research and development applications. Due to the limited availability of specific quantitative solubility data in publicly accessible literature, this document focuses on providing a framework for solubility assessment. It includes data for structurally related compounds to inform solvent selection, a detailed experimental protocol for solubility determination, and a visual representation of the experimental workflow.

Introduction to 5-Amino-2-methoxybenzamide

5-Amino-2-methoxybenzamide, with a molecular formula of $C_8H_{10}N_2O_2$ and a molecular weight of 166.18 g/mol, is an organic compound featuring both an amino and a benzamide functional group.^{[1][2]} The presence of these polar groups, alongside the aromatic ring, suggests a complex solubility profile, with potential solubility in a range of organic solvents. Understanding its solubility is critical for applications in chemical synthesis, formulation development, and biological assays.

Solubility Data

Specific quantitative solubility data for **5-Amino-2-methoxybenzamide** in a broad range of organic solvents is not extensively reported in peer-reviewed journals or public databases. However, by examining the solubility of structurally similar methoxybenzamide derivatives, researchers can make informed decisions regarding solvent screening. The following table summarizes solubility data for related compounds, which can serve as a preliminary guide.

Table 1: Solubility of Structurally Related Methoxybenzamide Compounds in Organic Solvents

Compound Name	Solvent	Solubility (approx.)	Reference
m-Methoxybenzamide	Ethanol	~1 mg/mL	[3]
m-Methoxybenzamide	DMSO	~30 mg/mL	[3]
m-Methoxybenzamide	Dimethyl formamide (DMF)	~30 mg/mL	[3]
"C29" (a TLR2 inhibitor)	Ethanol	~0.5 mg/mL	[4]
"C29" (a TLR2 inhibitor)	DMSO	~11 mg/mL	[4]
"C29" (a TLR2 inhibitor)	Dimethyl formamide	~10 mg/mL	[4]

Note: The data presented is for related compounds and should be used as an estimation for initial solvent screening for **5-Amino-2-methoxybenzamide**.

The data suggests that polar aprotic solvents like DMSO and DMF are likely to be effective in dissolving compounds with a methoxybenzamide core structure.[3][4] Polar protic solvents such as ethanol also demonstrate some solvating power.[3][4]

Experimental Protocol for Solubility Determination

To obtain precise solubility data for **5-Amino-2-methoxybenzamide**, a standardized experimental protocol is required. The isothermal equilibrium method is a widely accepted

technique for this purpose.

Objective: To determine the equilibrium solubility of **5-Amino-2-methoxybenzamide** in a selected organic solvent at a specific temperature.

Materials:

- **5-Amino-2-methoxybenzamide** (crystalline solid, purity $\geq 98\%$)
- Selected organic solvent (e.g., Ethanol, DMSO, Acetonitrile, etc.), analytical grade
- Vials with screw caps
- Thermostatically controlled shaker or incubator
- Analytical balance
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis spectrophotometer
- Volumetric flasks and pipettes
- Syringe filters (0.45 μm)

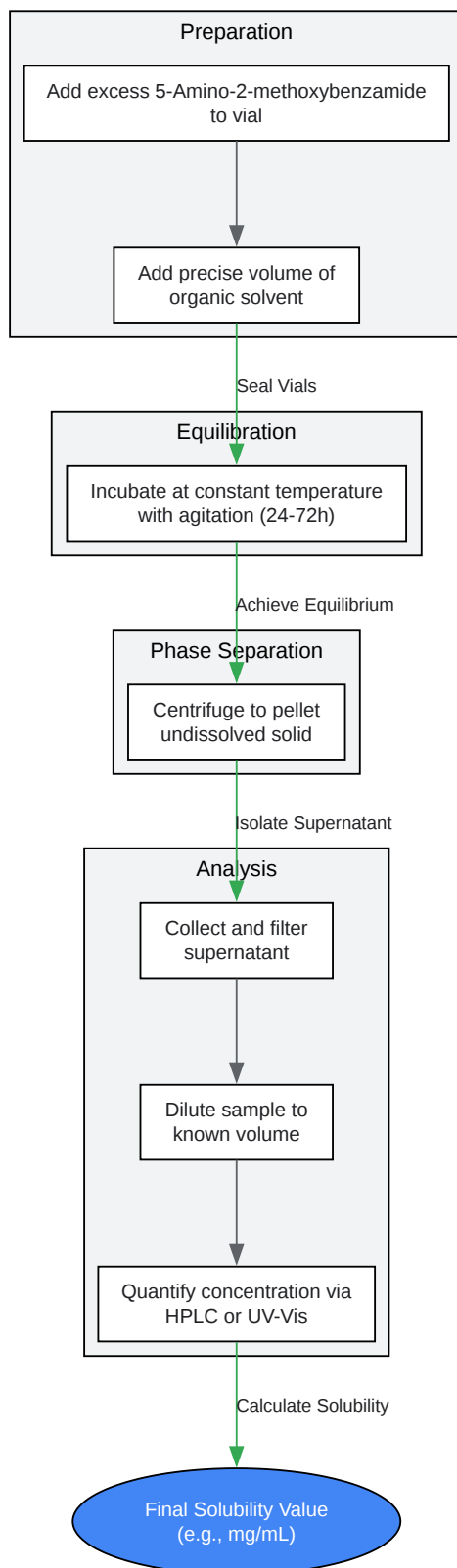
Methodology:

- Preparation of Saturated Solutions:
 - Add an excess amount of **5-Amino-2-methoxybenzamide** to a series of vials, ensuring a solid phase remains after equilibration.
 - Dispense a precise volume (e.g., 2 mL) of the selected organic solvent into each vial.
 - Securely cap the vials to prevent solvent evaporation.
- Equilibration:

- Place the vials in a thermostatically controlled shaker set to the desired temperature (e.g., 25 °C or 37 °C).
- Allow the mixtures to shake for a sufficient period (e.g., 24-72 hours) to ensure equilibrium is reached. The time required may need to be determined empirically.
- Sample Preparation and Analysis:
 - After equilibration, remove the vials and allow the undissolved solid to settle.
 - Centrifuge the vials at a high speed (e.g., 10,000 rpm for 10 minutes) to further separate the solid and liquid phases.
 - Carefully withdraw an aliquot of the clear supernatant using a pipette.
 - Filter the aliquot through a 0.45 µm syringe filter to remove any remaining particulate matter.
 - Precisely dilute the filtered supernatant with the same solvent to a concentration within the linear range of the analytical method.
 - Analyze the diluted sample using a validated HPLC or UV-Vis spectrophotometry method to determine the concentration of **5-Amino-2-methoxybenzamide**.
- Quantification:
 - Prepare a calibration curve using standard solutions of **5-Amino-2-methoxybenzamide** of known concentrations.
 - Calculate the concentration of the dissolved compound in the saturated solution based on the calibration curve and the dilution factor.
 - The resulting concentration represents the solubility of **5-Amino-2-methoxybenzamide** in the tested solvent at the specified temperature.

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the isothermal equilibrium method for determining solubility.



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Caption: Workflow for determining solubility via the isothermal equilibrium method.

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